

ADX71743 solubility in DMSO and ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ADX71743

Cat. No.: B15616913

[Get Quote](#)

ADX71743 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a centralized resource for information regarding the solubility and handling of **ADX71743** in common laboratory solvents, DMSO and ethanol.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **ADX71743** in DMSO and ethanol?

A1: The solubility of **ADX71743** can vary slightly depending on the source and purity of the compound, as well as the experimental conditions. Published data indicates a solubility of up to 26.93 mg/mL (100 mM) in both DMSO and ethanol[1]. However, other sources suggest a solubility of 5 mg/mL in DMSO, with the recommendation of warming the solution. It is always advisable to consult the certificate of analysis provided with your specific batch of **ADX71743**.

Q2: How should I prepare a stock solution of **ADX71743**?

A2: For in vitro experiments, a common practice is to prepare a 10 mM stock solution of **ADX71743** in 100% DMSO[2]. The solution should be stored at -20°C or -80°C when not in use. For long-term storage, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q3: Can I dissolve **ADX71743** directly in aqueous buffers?

A3: It is not recommended to dissolve **ADX71743** directly in aqueous buffers due to its low aqueous solubility. The standard procedure is to first dissolve the compound in an organic solvent like DMSO to create a concentrated stock solution, which can then be diluted into your aqueous experimental medium to the desired final concentration.

Q4: What is the recommended storage condition for **ADX71743** solutions?

A4: **ADX71743** powder should be stored at -20°C. Stock solutions prepared in DMSO can be stored at -20°C for up to one month or at -80°C for longer periods (up to one year)[3][4]. It is best practice to use freshly prepared solutions for experiments.

Data Presentation

Table 1: Solubility of **ADX71743**

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Source(s)
DMSO	26.93	100	---	[1]
DMSO	5	~18.5	Warmed	
Ethanol	26.93	100	---	[1]

Molecular Weight of **ADX71743** is 269.34 g/mol .

Experimental Protocols

Preparation of a 10 mM **ADX71743** Stock Solution in DMSO

- Materials:
 - **ADX71743** powder
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials

- Procedure:
 - Allow the **ADX71743** vial to equilibrate to room temperature before opening.
 - Weigh out the desired amount of **ADX71743** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 2.69 mg of **ADX71743**.
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **ADX71743** powder.
 - Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be necessary to facilitate dissolution.
 - Visually inspect the solution to ensure there are no visible particles.
 - Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for Cell-Based Assays

- Materials:
 - 10 mM **ADX71743** stock solution in DMSO
 - Appropriate cell culture medium or assay buffer
- Procedure:
 - Thaw an aliquot of the 10 mM **ADX71743** stock solution at room temperature.
 - Perform serial dilutions of the stock solution in the cell culture medium or assay buffer to achieve the desired final concentrations for your experiment. For example, if your highest desired concentration is 10 µM, you can perform a 1:1000 dilution of your 10 mM stock.

- Ensure that the final concentration of DMSO in the assay medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
- Always prepare a vehicle control containing the same final concentration of DMSO as the experimental wells.

Troubleshooting Guide

Issue 1: **ADX71743** is not fully dissolving in DMSO.

- Possible Cause: The concentration may be too high, or the room temperature may be too low.
- Troubleshooting Steps:
 - Try gentle warming of the solution in a water bath (up to 37°C).
 - Vortex the solution for a longer period.
 - If the compound still does not dissolve, consider preparing a more dilute stock solution.

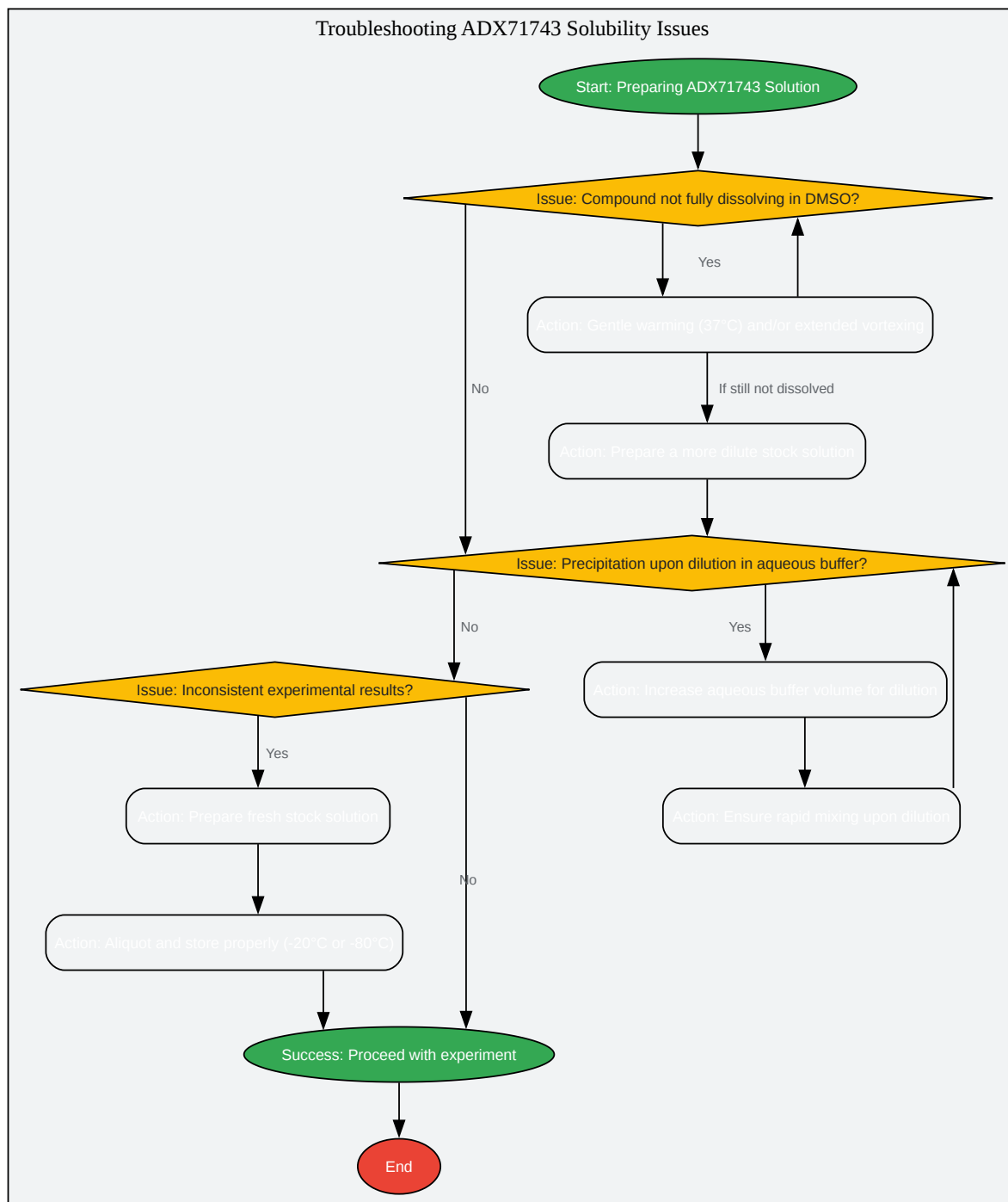
Issue 2: Precipitation is observed when diluting the DMSO stock solution into an aqueous buffer.

- Possible Cause: The aqueous solubility of **ADX71743** has been exceeded.
- Troubleshooting Steps:
 - Increase the volume of the aqueous buffer for dilution.
 - Vortex the solution immediately after adding the DMSO stock to the aqueous buffer to ensure rapid mixing.
 - Consider using a different buffer system or adding a small amount of a solubilizing agent, such as Pluronic F-68, to the aqueous buffer.

Issue 3: Inconsistent experimental results.

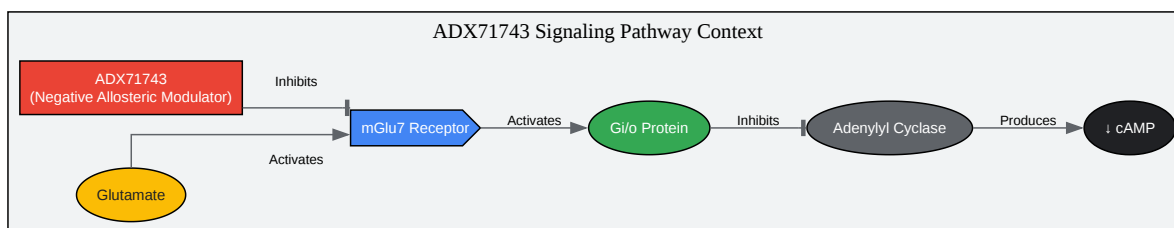
- Possible Cause: Degradation of **ADX71743** in the stock solution due to improper storage or multiple freeze-thaw cycles.
- Troubleshooting Steps:
 - Prepare fresh stock solutions.
 - Ensure stock solutions are properly aliquoted and stored at the recommended temperature.
 - Avoid repeated freeze-thaw cycles.

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for **ADX71743** solubility issues.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway of mGlu7 receptor and the inhibitory action of **ADX71743**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ADX71743, a potent and selective negative allosteric modulator of metabotropic glutamate receptor 7: in vitro and in vivo characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. AID 1480209 - Chemical stability in PBS/DMSO mixture at pH 7.4 after 24 hrs by RP-UPLC-UV method - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [ADX71743 solubility in DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15616913#adx71743-solubility-in-dms-and-ethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com